

# Griseofulvin-13C d3 fungal cell division inhibition

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Griseofulvin-13C,d3

Cat. No.: S12890075

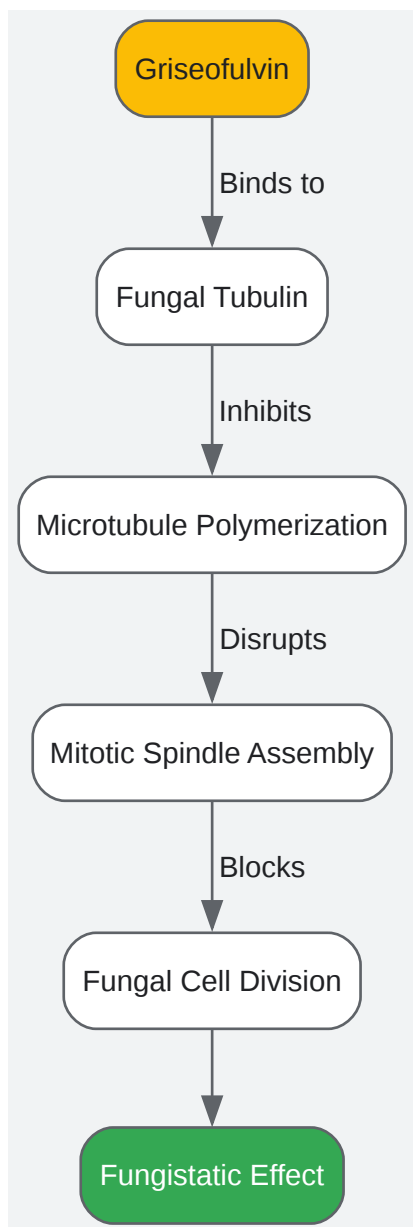
Get Quote

## Griseofulvin's Core Mechanism of Action

Griseofulvin inhibits fungal cell division by disrupting microtubule function. The table below summarizes its key mechanisms and cellular effects:

Mechanism/Target	Biological Consequence	Experimental Context
Binds to fungal tubulin [1] [2]	Disrupts assembly of microtubules, key components of the mitotic spindle.	Fungal cells [1].
Suppresses microtubule dynamic instability [3]	Inhibits mitosis by stopping spindle function without massive depolymerization.	In vitro assays with mammalian cells (HeLa) [3].
Inhibits fungal cell mitosis [4] [2]	Arrests cell cycle, preventing replication.	Fungal cells; overall fungistatic effect [4].
Incorporated into keratin [1] [2]	Renders newly formed skin, hair, and nail tissues resistant to fungal invasion.	Human keratinized tissues [1].

This mechanism can be visualized as follows:



[Click to download full resolution via product page](#)

## Application Notes for Griseofulvin-13C,d3

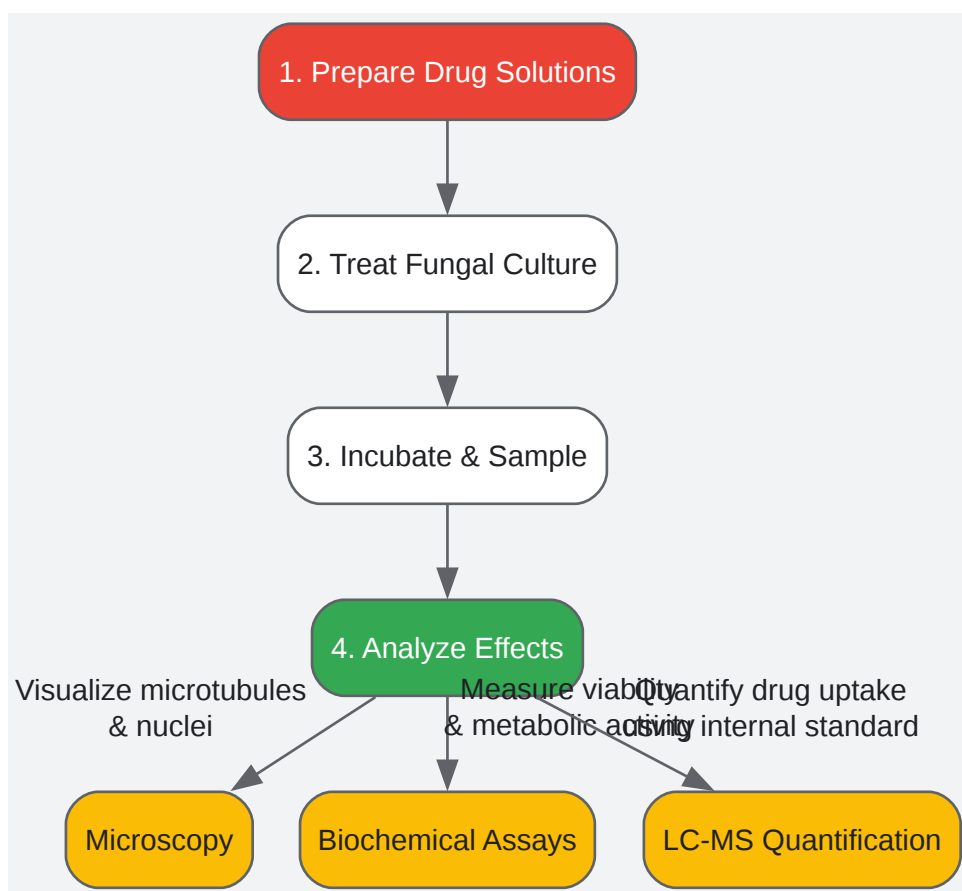
As a labeled analog, **Griseofulvin-13C,d3** is used in research for precise tracking and measurement.

- **Primary Application:** Used as an **internal standard in quantitative analytical techniques** like Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS) [5]. Its known concentration and distinct mass signature allow for accurate quantification of unlabeled griseofulvin in complex samples (e.g., biological fluids, *in vitro* assay mixtures).

- **Role as a Tracer:** The compound can be used as a tracer to study the **absorption, distribution, metabolism, and excretion (ADME)** of griseofulvin itself in various test systems [5].

## Suggested Experimental Protocol

The following workflow outlines a protocol for using **Griseofulvin-13C,d3** to study the effects of griseofulvin in a fungal cell culture model.



[Click to download full resolution via product page](#)

### Detailed Protocol: Investigating Griseofulvin Uptake and Effects in Fungal Cells

**Objective:** To quantify the intracellular concentration of griseofulvin and correlate it with the inhibition of cell division in a fungal model.

#### Materials:

- Fungal strain (e.g., *Trichophyton rubrum* or other relevant dermatophyte).

- Griseofulvin (unlabeled, active compound).
- **Griseofulvin-13C,d3** (labeled internal standard) [5].
- Appropriate culture medium.
- LC-MS system.

#### Procedure:

- **Sample Preparation:**

- Prepare a stock solution of **Griseofulvin-13C,d3** in a suitable solvent like DMSO, noting that griseofulvin is poorly water-soluble [4].
- Culture fungal cells and treat with a range of concentrations of unlabeled griseofulvin. Incubate for a predetermined time (e.g., 24-72 hours).

- **Sample Processing:**

- Harvest the fungal cells by centrifugation or filtration.
- Lyse the cells using a validated method (e.g., bead beating, chemical lysis).
- **Spike the lysate with a known, fixed amount of Griseofulvin-13C,d3.** This serves as the internal standard to correct for losses during sample preparation and variations in instrument response [5].
- Extract griseofulvin from the lysate using a technique like protein precipitation or liquid-liquid extraction.
- Analyze the extract via LC-MS.

- **LC-MS Analysis:**

- Set up the mass spectrometer to monitor the specific mass-to-charge (m/z) ratios for unlabeled griseofulvin and the heavier **Griseofulvin-13C,d3**.
- Quantify the amount of unlabeled griseofulvin in each sample by comparing its signal to the signal from the known, added amount of **Griseofulvin-13C,d3**.

- **Correlative Analysis:**

- In parallel, assess the biological effect of griseofulvin on the same batch of cells. This can include:
  - **Microscopy:** Staining microtubules and DNA to observe mitotic defects [3].
  - **Growth Inhibition Assays:** Measuring the reduction in fungal biomass or viability.
- Correlate the intracellular concentration of griseofulvin (determined via LC-MS) with the degree of growth inhibition or morphological change.

## Research Context and Potential Applications

While **Griseofulvin-13C,d3** is a research tool, the parent compound's action is a model for antifungal and anti-mitotic discovery.

- **Quantitative Dynamics:** The labeled compound enables precise measurement of drug uptake kinetics in different fungal strains, potentially illuminating mechanisms of resistance or variability in efficacy.
- **Beyond Antifungal Use:** Griseofulvin suppresses microtubule dynamics in human cancer cells at low concentrations ( $IC_{50}$  ~20  $\mu$ M for mitosis inhibition) without significant depolymerization, a mechanism similar to powerful anticancer drugs [3]. This highlights its potential for drug repurposing and **Griseofulvin-13C,d3** could be vital in preclinical ADME studies for such applications.
- **Agricultural Fungicide Development:** Derivatives of griseofulvin show excellent activity against plant-pathogenic fungi like *Colletotrichum gloeosporioides*, sometimes outperforming commercial fungicides [6] [7]. The labeled compound could aid in optimizing the formulation and delivery of these new analogs.

## Key Takeaways

- **Griseofulvin-13C,d3 is an analytical tool** best suited for precise quantification and tracer studies of griseofulvin.
- Its primary value lies in **elucidating pharmacokinetics and cellular uptake** when used as an internal standard in LC-MS.
- The biological effects you observe will be due to the **unlabeled griseofulvin**, which acts by binding tubulin and disrupting microtubule dynamics during cell division.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Griseofulvin: Uses, Interactions, Mechanism of Action [[go.drugbank.com](https://go.drugbank.com)]
2. What is the mechanism of Griseofulvin? [[synapse.patsnap.com](https://synapse.patsnap.com)]

3. Kinetic suppression of microtubule dynamic instability ... [pmc.ncbi.nlm.nih.gov]
4. Griseofulvin - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
5. Griseofulvin-13C,d3 | Stable Isotope [medchemexpress.com]
6. Antifungal Activity of Griseofulvin Derivatives against ... [pubmed.ncbi.nlm.nih.gov]
7. Inhibitory Activities of Griseofulvin and Its Analogues ... [mdanderson.elsevierpure.com]

To cite this document: Smolecule. [Griseofulvin-13C d3 fungal cell division inhibition]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12890075#griseofulvin-13c-d3-fungal-cell-division-inhibition>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)